

An In-depth Technical Guide to 1-Cyclohexyl-2-thiourea

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Compound of Interest

Compound Name: 1-Cyclohexyl-2-thiourea

Cat. No.: B1347432

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CAS Number: 5055-72-1

This technical guide provides a comprehensive overview of **1-Cyclohexyl-2-thiourea**, a versatile compound with applications in various fields of chemical and biological research. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and biological activities.

Physicochemical Properties

1-Cyclohexyl-2-thiourea, also known as N-Cyclohexylthiourea, is a white crystalline solid. Its fundamental physicochemical properties are summarized in the table below, providing a quick reference for laboratory use.^[1]

Property	Value	Reference
CAS Number	5055-72-1	[1]
Molecular Formula	C ₇ H ₁₄ N ₂ S	[1]
Molecular Weight	158.26 g/mol	[1]
Melting Point	162 °C	
Boiling Point	260.4 °C at 760 mmHg	
Density	1.1 g/cm ³	
Appearance	White crystalline solid	

Synthesis

The primary synthetic route to **1-Cyclohexyl-2-thiourea** involves the reaction of cyclohexylamine with an isothiocyanate precursor. A general and widely applicable method is the reaction of cyclohexylamine with ammonium thiocyanate. While a specific detailed protocol for this exact compound is not readily available in the cited literature, a general procedure for the synthesis of N-substituted thioureas provides a reliable framework.[2]

Experimental Protocol: General Synthesis of N-Substituted Thioureas

This protocol outlines the synthesis of a phenylthiourea derivative, which can be adapted for the synthesis of **1-Cyclohexyl-2-thiourea** by substituting aniline with cyclohexylamine.

Materials:

- Aniline (or Cyclohexylamine for the target compound)
- Hydrochloric Acid (HCl)
- Ammonium thiocyanate
- Water

- Round bottom flask
- Reflux condenser

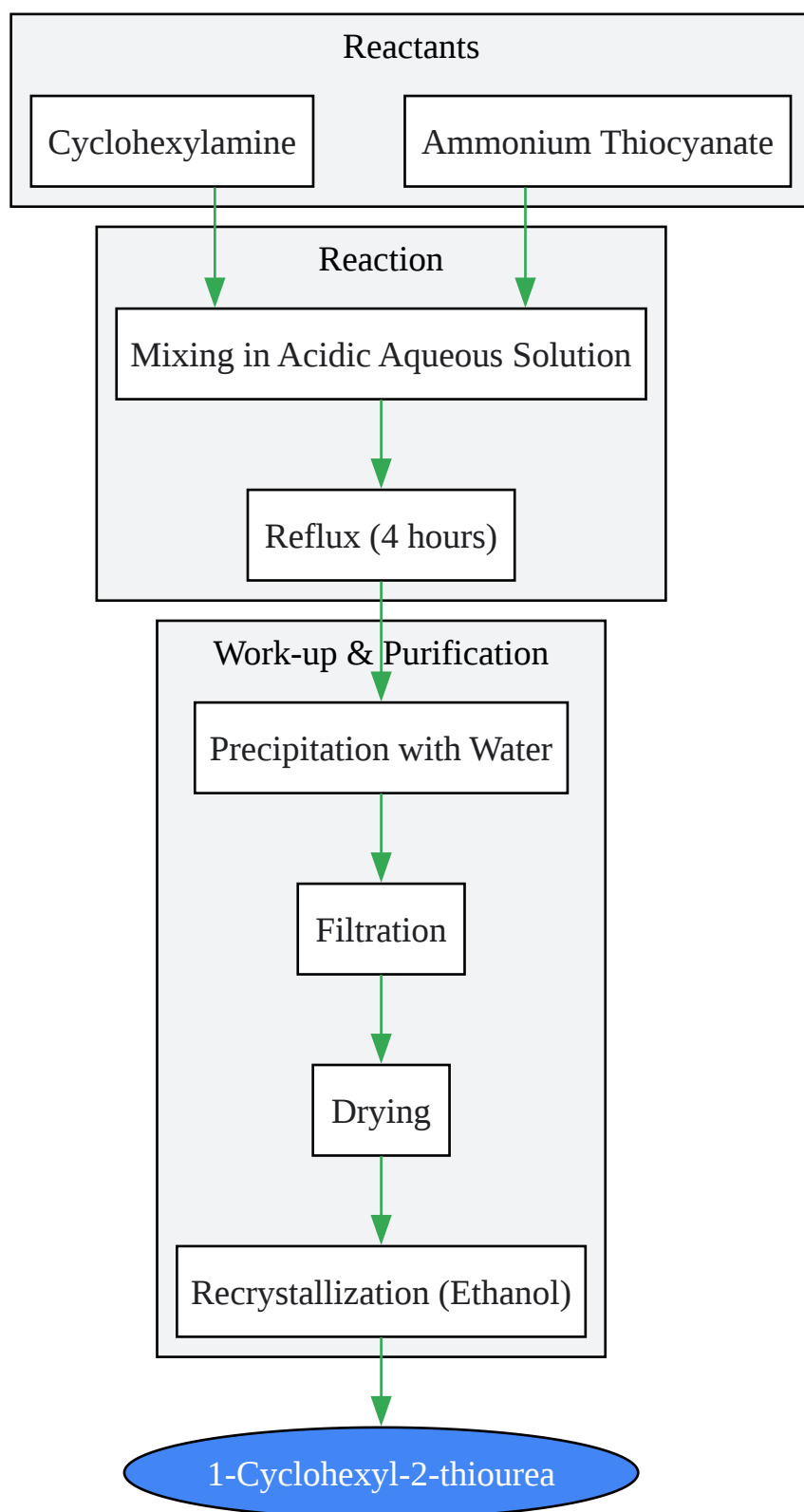
Procedure:

- In a round bottom flask, combine 0.1 mole of aniline (or cyclohexylamine) with 9 mL of concentrated HCl and 25 mL of water.
- Heat the mixture to 60-70 °C for approximately 1 hour.
- Cool the mixture for about 1 hour.
- Slowly add 0.1 mole of ammonium thiocyanate to the solution.
- Reflux the resulting solution for 4 hours.
- After reflux, add 20 mL of water while continuously stirring. The product will precipitate as a powdered solid.
- Filter the solution to collect the solid product and allow it to dry.

Purification:

The crude product can be purified by recrystallization from a suitable solvent, such as ethanol, to yield the final crystalline product.

Synthesis Workflow



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General synthesis workflow for **1-Cyclohexyl-2-thiourea**.

Biological Activities

Thiourea derivatives are a class of compounds known for a wide range of biological activities, including antimicrobial, anticancer, and enzyme inhibitory effects.^{[3][4]} While specific biological data for **1-Cyclohexyl-2-thiourea** is limited in the available literature, studies on structurally similar compounds provide valuable insights into its potential therapeutic applications.

Enzyme Inhibition

Several studies have investigated the enzyme inhibitory potential of thiourea derivatives containing a cyclohexyl moiety. One study reported the anti-cholinesterase activity of various unsymmetrical thiourea derivatives, including 1-isobutyl-3-cyclohexylthiourea and 1-tert-butyl-3-cyclohexylthiourea.^[5] These compounds were tested against acetylcholinesterase (AChE) and butyrylcholinesterase (BChE), enzymes relevant to neurodegenerative diseases.

Compound	IC ₅₀ (µg/mL) vs. AChE	IC ₅₀ (µg/mL) vs. BChE
1-isobutyl-3-cyclohexylthiourea	> 100	> 100
1-tert-butyl-3-cyclohexylthiourea	> 100	> 100
1-(3-chlorophenyl)-3-cyclohexylthiourea	50	60

Data from a study on various unsymmetrical thiourea derivatives.^[5]

The data suggests that the nature of the second substituent on the thiourea core significantly influences the inhibitory activity.

Mechanism of Action: Enzyme Inhibition

The inhibitory action of many thiourea derivatives is attributed to their ability to chelate metal ions within the active site of metalloenzymes or to form hydrogen bonds with key amino acid residues, thereby blocking substrate access and catalysis.

General mechanism of enzyme inhibition by thiourea derivatives.

Antimicrobial Activity

Thiourea derivatives have been extensively studied for their antimicrobial properties against a range of bacterial and fungal pathogens.[3] The presence of the cyclohexyl moiety in some derivatives has been noted in studies on their antimicrobial effects.[3] While specific Minimum Inhibitory Concentration (MIC) values for **1-Cyclohexyl-2-thiourea** were not found, related compounds have shown activity, suggesting that this compound may also possess antimicrobial properties worthy of investigation.

Conclusion

1-Cyclohexyl-2-thiourea is a compound with a well-defined chemical structure and accessible synthetic route. While specific data on its biological activity is not extensive, the broader class of thiourea derivatives, particularly those with cyclohexyl substitutions, demonstrates significant potential in enzyme inhibition and antimicrobial applications. This technical guide serves as a foundational resource for researchers interested in exploring the properties and potential applications of **1-Cyclohexyl-2-thiourea** in their scientific endeavors. Further research is warranted to fully elucidate its biological mechanism of action and to explore its therapeutic potential.

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